

Essential Safety and Operational Guide for 3-Bromocyclohexene

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Compound of Interest

Compound Name: 3-Bromocyclohexene

Cat. No.: B075066

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This document provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, and detailed operational and disposal plans for the safe handling of **3-Bromocyclohexene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to minimize risks and ensure a safe working environment.

Physicochemical and Hazard Data

A summary of key quantitative data for **3-Bromocyclohexene** is presented below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₉ Br
Molecular Weight	161.04 g/mol
Appearance	Colorless to brown clear liquid
Boiling Point	57-58 °C at 12 mmHg
Density	1.4 g/mL at 25 °C[1][2][3]
Flash Point	54 °C (129.2 °F) - closed cup
Storage Temperature	-20°C
Water Solubility	Not miscible or difficult to mix in water[1][2][3][4]
Hazard Classifications	Flammable liquid (Category 3), Skin irritation (Category 2), Serious eye irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3, Respiratory system)

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory to prevent exposure through inhalation, skin, or eye contact.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles are required. A face shield should be worn when there is a higher risk of splashes.[5][6]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[7] Gloves must be inspected before use and disposed of properly after handling.[5]
Body Protection	Laboratory Coat or Chemical-Resistant Apron	A flame-retardant, antistatic lab coat that fastens securely is essential. For larger quantities or significant splash risks, a chemical-resistant apron worn over the lab coat is advised.
Respiratory Protection	Fume Hood or Respirator	All handling of 3-Bromocyclohexene must be conducted in a certified chemical fume hood to avoid the inhalation of vapors.[7] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[6]
Foot Protection	Closed-Toe Shoes	Substantial, closed-toe shoes are mandatory in the laboratory to protect against spills.[7]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is critical for the safe handling of **3-Bromocyclohexene**.

Preparation

- Engineering Controls: Ensure the chemical fume hood is operational and the sash is at the appropriate height. Confirm that the eyewash station and safety shower are accessible and unobstructed.[6]
- Workspace: Clear the work area of all non-essential items.
- Spill Kit: Have a spill kit readily available containing a non-combustible absorbent material such as sand, earth, or vermiculite.[5]

Handling and Use

- Grounding: Ground and bond the container and receiving equipment to prevent static discharge, as this chemical is a flammable liquid.[5]
- Transfer: Perform all transfers and weighing operations within the fume hood.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[5]
- Ventilation: Use only in a well-ventilated area.

Post-Handling

- Decontamination: Thoroughly clean the work area after use. Decontaminate any equipment used with an appropriate solvent.
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5] Store locked up.[5]

Emergency and Disposal Procedures

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[5]

- **Skin Contact:** In case of skin contact, immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap.[5] Consult a physician if irritation occurs.
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[5]
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Spill Response

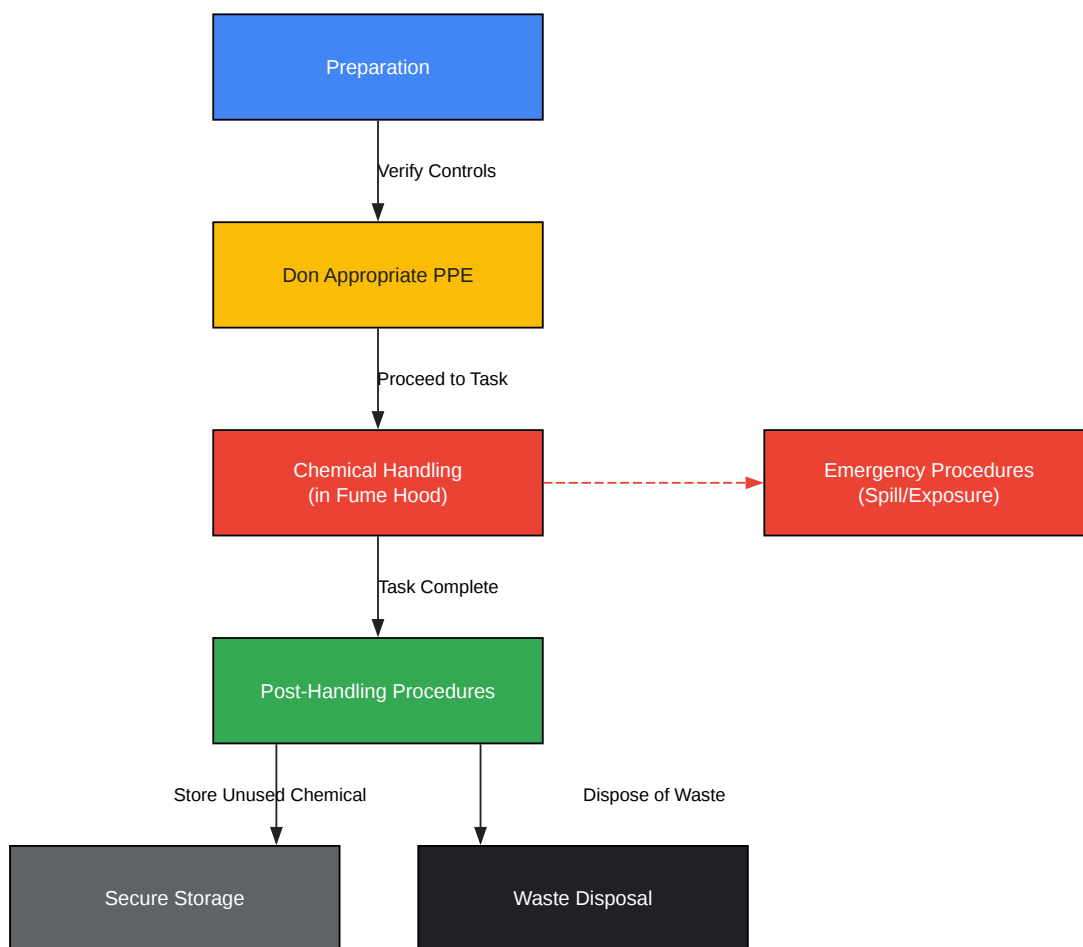
- Evacuate personnel from the area.
- Remove all sources of ignition.[5]
- Ensure adequate ventilation.[5]
- Contain the spillage using non-combustible absorbent material (e.g., sand, earth, diatomaceous earth).[5]
- Collect the absorbed material into a suitable, closed container for disposal.[5]
- Do not let the product enter drains.[5]

Disposal Plan

- **Unused Product:** Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[5] Waste material must be disposed of in accordance with local, state, and federal regulations.[5]
- **Contaminated Packaging:** Handle uncleaned containers as you would the product itself.[5] Do not mix with other waste.
- **Contaminated PPE:** Dispose of contaminated gloves and other protective equipment as hazardous waste in accordance with applicable laws.[5]

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **3-Bromocyclohexene**.



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Caption: Workflow for the safe handling of **3-Bromocyclohexene**.

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